

Field Performance of Isariin D Against Whiteflies: A Comparative Analysis

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Compound of Interest

Compound Name: *Isariin D*

Cat. No.: *B15561028*

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This guide provides a comparative analysis of the insecticidal activity of **Isariin D**, a cyclodepsipeptide produced by entomopathogenic fungi such as *Isaria fumosorosea*, against whiteflies. As direct field studies for the isolated compound **Isariin D** are not publicly available, this guide utilizes field data from its producing organism, *Isaria fumosorosea*, as a proxy for its potential efficacy. This performance is compared with imidacloprid, a widely used synthetic neonicotinoid insecticide for whitefly control.

Comparative Efficacy in Field Studies

The following table summarizes the quantitative data from field trials evaluating the efficacy of *Isaria fumosorosea* and imidacloprid against whitefly populations.

Insecticide	Active Ingredient/ Agent	Target Pest	Crop	Application Rate	Efficacy (% Reduction in Pest Population)	Citation
Bioinsecticide (Proxy for Isariin D)	Isaria fumosorosea (strain ICAR-NBAIR Pfu-5)	Rugose spiraling whitefly (Aleurodicus rugioperculatus)	Coconut	5 ml/l	79.35% - 82.97% (when combined with sub-lethal doses of conventional insecticides)	
Conventional Insecticide	Imidacloprid 17.8 SL	Whitefly (Bemisia tabaci)	Brinjal	50 g a.i./ha	83.15%	[1][2]
Conventional Insecticide	Imidacloprid 20% SC	Whitefly (Bemisia tabaci)	Tomato	125 ml/100 liter water (recommended field rate)	Up to 100% reduction in nymphal stages after spraying	[3][4]

Experimental Protocols

Field Trial of *Isaria fumosorosea* against Rugose Spiraling Whitefly on Coconut

- **Experimental Design:** A randomized complete block design was used with eight treatments and four replications. Thirty-two coconut palms infested with the rugose spiraling whitefly

were randomly selected and labeled.

- **Treatments:** Treatments included *Isaria fumosorosea* (ICAR-NBAIR Pfu-5) at a concentration of 5 ml/l, both alone and in combination with reduced doses of other insecticides. An untreated control was also maintained.
- **Application:** Two sprays were applied at a 15-day interval, with a volume of 5 liters per palm.
- **Data Collection:** Observations were recorded on the percentage of infestation per palm, the intensity of infestation, and the mean number of live whitefly colonies.

Field Trial of Imidacloprid against Whitefly on Brinjal[1][2]

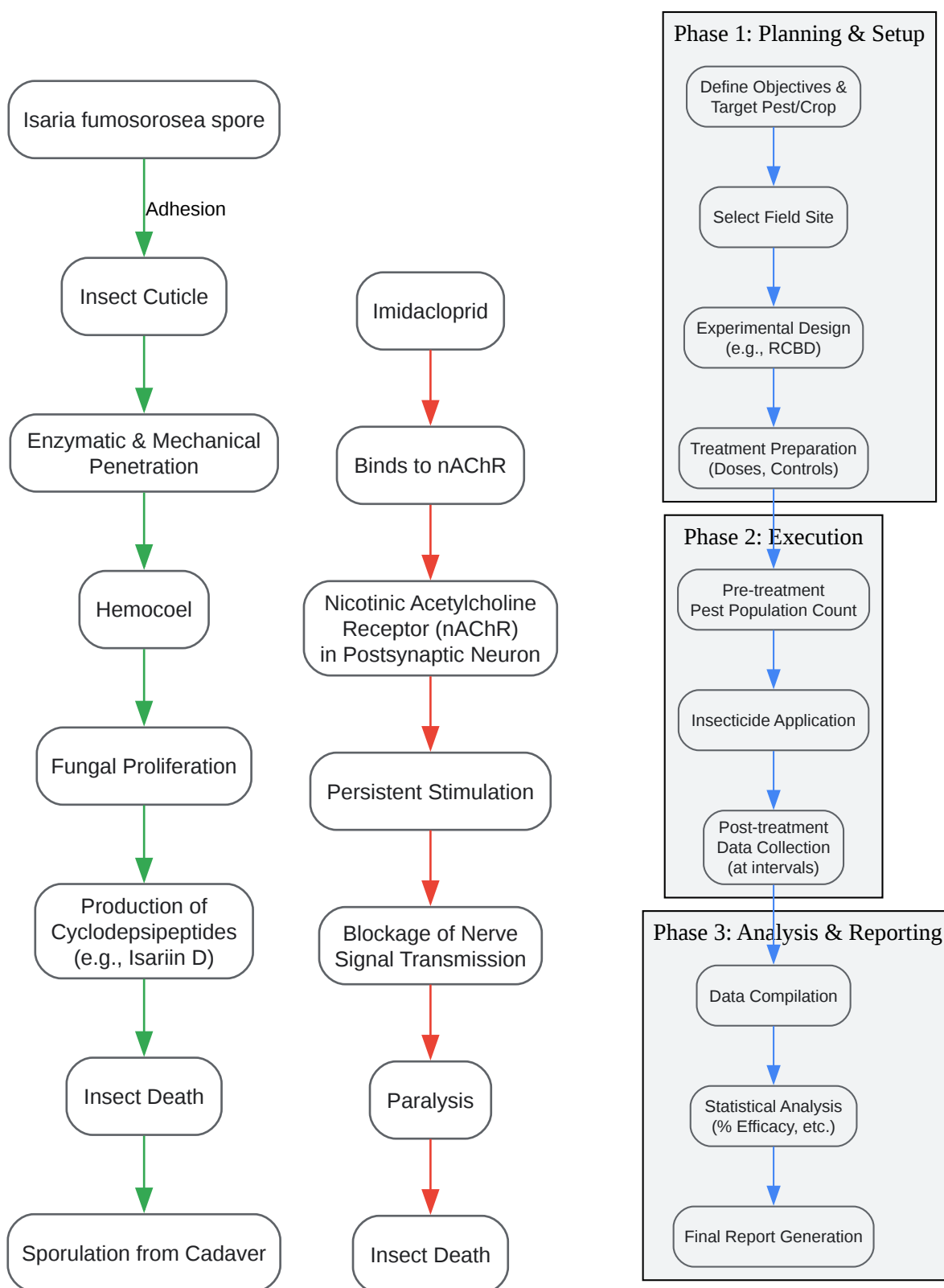
- **Experimental Design:** Field experiments were conducted over two crop seasons using a randomized block design with six treatments and three replications.
- **Crop and Pest:** The experiments were carried out on brinjal (variety Muktakeshi) to evaluate the efficacy against the whitefly, *Bemisia tabaci*.
- **Treatments:** Imidacloprid 17.8 SL was applied at different rates, including 50 g a.i./ha. Other insecticides and an untreated control were included for comparison.
- **Application:** Foliar application of the insecticides was performed.
- **Data Collection:** The whitefly population was counted on five randomly selected plants per plot, observing three leaves per plant (top, middle, and bottom). Data was collected before and at intervals after spraying to determine the per cent reduction in the whitefly population.
[1] The marketable fruit yield was also recorded.[1][2]

Mechanism of Action

Isariin D (from *Isaria fumosorosea*)

Isaria fumosorosea is an entomopathogenic fungus that infects insects on contact. The fungal spores adhere to the insect's cuticle, germinate, and the growing hyphae penetrate the cuticle to reach the insect's hemocoel (body cavity).[5][6] The fungus then proliferates within the insect's body, producing various secondary metabolites, including cyclodepsipeptides like

beauvericin, which have insecticidal properties.[7][8] These compounds are known to disrupt cellular functions and can act as toxins, leading to the death of the insect.[8] The fungus ultimately emerges from the dead insect to produce more spores, which can then infect other insects.[6]



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